

Application Notes and Protocols: Preparation of Flt3-IN-10 Stock Solution with DMSO

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Abstract

FMS-like tyrosine kinase 3 (FLT3) is a receptor tyrosine kinase that plays a critical role in the proliferation and differentiation of hematopoietic stem cells.[1] Activating mutations in the FLT3 gene are prevalent in acute myeloid leukemia (AML), making it a key therapeutic target.[2][3][4] Flt3-IN-10 is a potent inhibitor of FLT3, showing potential for the treatment of FLT3-mutated AML.[5][6][7] Proper preparation of Flt3-IN-10 stock solutions is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of Flt3-IN-10 stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties and Solubility

A summary of the key properties of **Flt3-IN-10** is presented below. This data is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.



Property	Value	Reference
Synonyms	2-Oxazolamine, 5-(4-fluorophenyl)-N-phenyl-	[5]
Molecular Formula	C15H11FN2O	[5][6]
Molecular Weight	254.26 g/mol	[5][6][7]
Appearance	Crystalline solid	[8][9]
Solubility in DMSO	55 mg/mL (216.31 mM)	[5]

Recommended Materials and Equipment

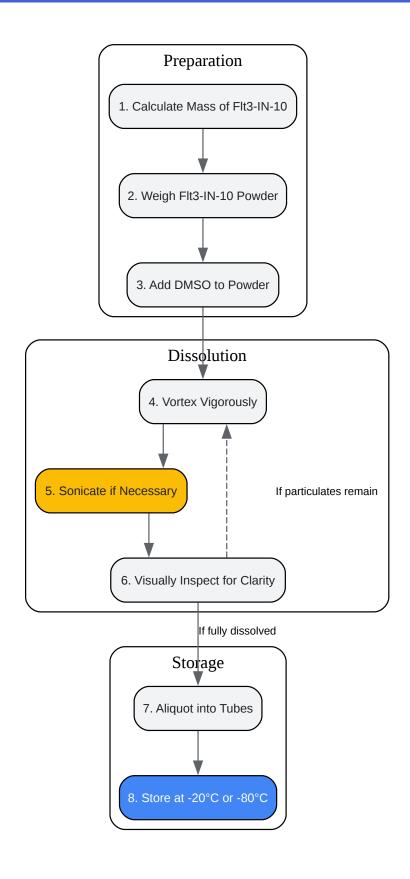
- Flt3-IN-10 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (polypropylene or glass)[10]
- Calibrated analytical balance
- Vortex mixer
- Sonicator (water bath or probe)
- · Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a concentrated stock solution of **Flt3-IN-10** in DMSO. It is recommended to prepare a high-concentration stock (e.g., 10 mM or 50 mM) which can then be diluted to the final working concentration for experiments.

Workflow for Stock Solution Preparation





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Caption: Workflow for preparing Flt3-IN-10 DMSO stock solution.



Step-by-Step Procedure

- Determine Required Concentration and Volume: Decide on the desired final concentration (e.g., 10 mM) and volume of the stock solution.
- Calculate the Mass of Flt3-IN-10: Use the following formula to calculate the mass of Flt3-IN-10 powder required: Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Weigh the Compound: Accurately weigh the calculated mass of Flt3-IN-10 powder using a calibrated analytical balance and place it into a sterile vial.
- Add DMSO: Add the calculated volume of high-purity DMSO to the vial containing the Flt3-IN-10 powder. It is advisable to use newly opened DMSO, as hygroscopic (water-absorbing) DMSO can impact the solubility of some compounds.[11]
- · Dissolve the Compound:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - If the compound is not fully dissolved, sonication is recommended to facilitate dissolution.
 [5] Sonicate the vial in a water bath for 5-10 minutes.
 - Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound over time, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[5]
- Store Properly: Store the aliquots at -80°C for long-term storage or at -20°C for shorter-term storage.[5][6][7]

Stock Solution Calculation Examples

The table below provides the required mass of **Flt3-IN-10** and volume of DMSO to prepare stock solutions of common concentrations.[7]



Desired Stock Concentration	Volume of Stock Solution	Mass of Flt3-IN-10 Required	Volume of DMSO to Add
1 mM	1 mL	0.254 mg	1 mL
5 mM	1 mL	1.271 mg	1 mL
10 mM	1 mL	2.543 mg	1 mL
50 mM	1 mL	12.713 mg	1 mL

Note: Calculations are based on a Molecular Weight of 254.26 g/mol.

Storage and Stability

Proper storage is critical to maintaining the integrity and activity of the **Flt3-IN-10** stock solution.

Condition	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[5]
In DMSO	-80°C	6 months to 1 year	[5][6][7]
In DMSO	-20°C	1 month	[6][7]
Short-term (in DMSO)	4°C	Up to 1 week	[5]

Key Recommendations:

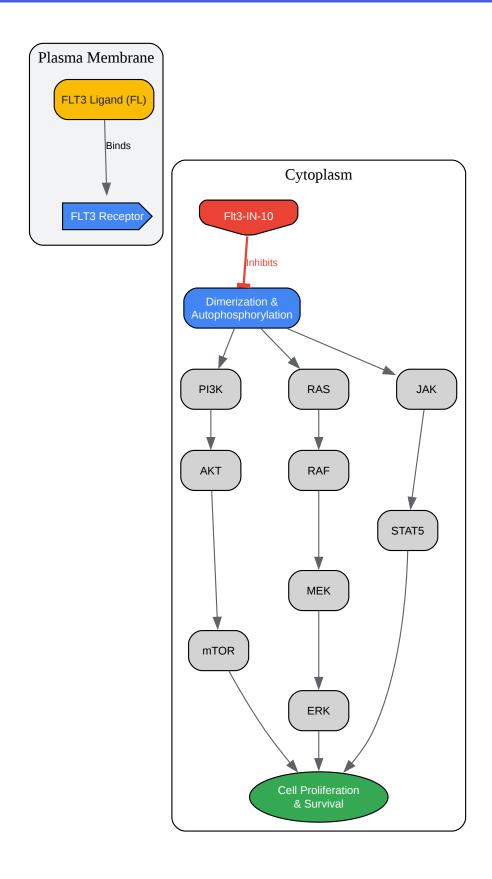
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can degrade the compound.
 Aliquoting is the most effective way to prevent this.[5] Studies on various compounds in DMSO show no significant loss after up to 11-25 cycles, but minimizing cycles is best practice.[10][12]
- Protect from Light: For some inhibitors, light protection is recommended during storage.[6]
- Working Dilutions: When preparing working dilutions for cell-based assays, the final concentration of DMSO should typically not exceed 0.1% to avoid solvent-induced cytotoxicity.[5]



FLT3 Signaling Pathway and Inhibition

Flt3-IN-10 exerts its therapeutic effect by inhibiting the FLT3 signaling cascade. Under normal conditions, the binding of FLT3 Ligand (FL) to the FLT3 receptor induces dimerization and autophosphorylation, activating downstream pathways like PI3K/AKT, RAS/MAPK, and JAK/STAT5.[3][13] These pathways are crucial for cell survival and proliferation. In AML, mutations can lead to constitutive, ligand-independent activation of this pathway. **Flt3-IN-10** blocks the kinase activity, thereby inhibiting these downstream signals and inducing apoptosis in cancer cells.





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Caption: Simplified FLT3 signaling pathway and the inhibitory action of Flt3-IN-10.



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